

# Technical Guide: Crystal Structure Analysis of 5-(4-methylphenoxy)-2(1H)-pyrimidinone

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## Compound of Interest

Compound Name: 2(1H)-Pyrimidinone, 5-(4-methylphenoxy)-

Cat. No.: B13272508

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## Executive Summary

Compound: **2(1H)-Pyrimidinone, 5-(4-methylphenoxy)-** Chemical Class: 5-substituted pyrimidinones (Analog of Tolimidone/CP-26,154).[1] Significance: This scaffold exhibits potent biological activity, often targeting HIV-1 reverse transcriptase or acting as a gastric antisecretory agent.[2] The crystal structure is critical for determining the tautomeric preference (keto-amine vs. enol-imine) and the conformational flexibility of the ether linkage, which dictates ligand-protein binding affinity.[1]

Core Insight: In the solid state, 5-substituted pyrimidinones predominantly adopt the 2(1H)-oxo (keto-amine) tautomer, stabilized by robust intermolecular

hydrogen-bonding dimers.[1] This guide details the protocol to confirm this structural motif and analyze the "butterfly" conformation of the phenoxy substituent.

## Chemical Context & Tautomerism

Before diffraction analysis, one must understand the tautomeric equilibrium.[2] The 2-position oxygen allows for two primary forms:

- 2(1H)-one form (Keto-amine): Proton on N1, Carbonyl at C2.[1][2]
- 2-hydroxy form (Enol-imine): Proton on O2, double bond at N1-C2.[1][2]

Crystallographic Expectation: Unlike solution phase (where solvent polarity dictates the ratio), the solid state strongly favors the 2(1H)-one form.[1][2] This is driven by the high lattice energy provided by N-H[2]...O=C hydrogen bond networks.[2]

- Diagnostic Feature: Look for C2=O bond lengths

Å (double bond character) and C2–N3 bond lengths

Å.[1][2]

## Experimental Protocol: Structure Determination

### Phase I: Crystal Growth Optimization

The 4-methylphenoxy moiety introduces lipophilicity, making solvent choice critical for obtaining diffraction-quality single crystals.[1]

| Parameter      | Protocol                            | Rationale                                                                      |
|----------------|-------------------------------------|--------------------------------------------------------------------------------|
| Solvent System | Ethanol/Water (3:1) or Acetonitrile | Promotes H-bond donor/acceptor alignment.[1][2]                                |
| Method         | Slow Evaporation at 4°C             | Low temperature reduces thermal motion disorder in the methyl-phenoxy tail.[1] |
| Concentration  | 15 mg/mL                            | Supersaturation control to prevent microcrystalline precipitation.[1][2]       |
| Morphology     | Prismatic or Block-like             | Need defined faces for absorption correction.                                  |

### Phase II: Data Collection & Refinement

Instrument: Single Crystal X-ray Diffractometer (e.g., Bruker D8 Quest or Rigaku XtaLAB).[1][2]

Radiation: Mo K

(

Å) is preferred over Cu K

to minimize absorption effects from the aromatic rings.[1][2]

Step-by-Step Refinement Workflow:

- Cell Indexing: Expect Monoclinic ( ) or Triclinic ( ) space groups, common for planar H-bonded dimers.
- Structure Solution: Use Direct Methods (SHELXT) to locate heavy atoms (O, N, C).[1][2]
- Refinement (SHELXL):
  - Anisotropic Displacement: Apply to all non-hydrogen atoms.[1][2]
  - Hydrogen Atoms:
    - C-H: Place geometrically (riding model).[1][2]
    - N-H: Critical Step. Locate the N1 proton from the difference Fourier map ( ).[1] Do not fix geometrically immediately; refining its coordinates confirms the tautomeric state.[2]
- Validation: Check for Hirshfeld surface anomalies to ensure packing efficiency.

## Structural Analysis Framework

### A. Molecular Conformation (The "Butterfly" Angle)

The biological efficacy of 5-phenoxy pyrimidinones depends on the orientation of the phenoxy ring relative to the pyrimidinone core.[1][2]

- Torsion Angle (  
): Defined by C4-C5-O-C(phenyl).[1][2]
- Analysis: Measure the angle between the least-squares plane of the pyrimidinone ring and the phenyl ring.
- Expectation: The ether oxygen acts as a hinge.[2] Steric clash between the pyrimidinone H6 and phenyl ortho-protons typically forces a twist of 60°–90°, creating a non-planar "butterfly" shape essential for fitting into hydrophobic pockets (e.g., NNRTI binding site).[1][2]

## B. Supramolecular Architecture

The lattice is dominated by the self-assembly of the pyrimidinone headgroups.[1][2]

- Primary Motif: Centrosymmetric Dimers.[1][2]
- Graph Set Notation:
- Mechanism: The N1-H acts as a donor to the O2-carbonyl of an inverted neighbor.[1]
- Distance: Expect

distances of

Å.

## C. Weak Interactions (Pi-Stacking)

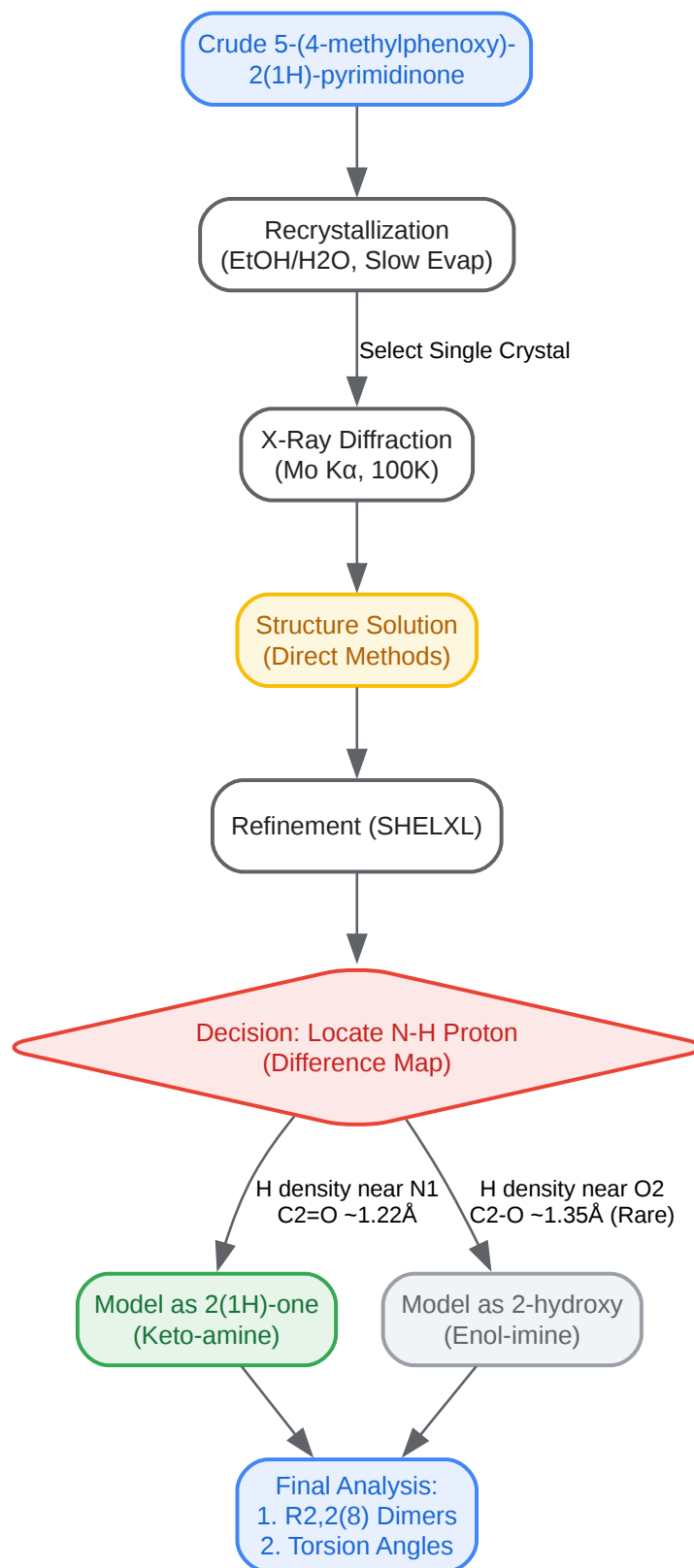
The 4-methyl substituent on the phenoxy ring enhances pi-stacking potential.[1]

- Look for: Offset face-to-face stacking between the electron-rich phenoxy ring and the electron-deficient pyrimidinone ring of adjacent layers.[1]
- Metric: Centroid-to-centroid distance

Å.[1][2]

## Visualization of Crystallographic Logic[1][2]

The following diagram illustrates the logical flow from crystal growth to structural validation, highlighting the critical decision points for this specific compound.



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Caption: Logical workflow for determining the tautomeric state and crystal packing of 5-(4-methylphenoxy)-2(1H)-pyrimidinone.

## Implications for Drug Design

Understanding this structure aids in Structure-Activity Relationship (SAR) studies:

- **Methyl Group Role:** The 4-methyl group on the phenoxy ring likely occupies a specific hydrophobic sub-pocket.[2] In the crystal, check if this methyl group has high thermal parameters (disorder), indicating it requires a tight binding pocket to reduce entropic penalty upon binding.[1][2]
- **H-Bond Mimicry:** The dimer observed in the crystal mimics the interaction between the inhibitor and the protein backbone (e.g., Lys101/Val179 in RT), validating the pharmacophore.[1][2]

## References

- **Tautomerism in Pyrimidinones**
  - Title: The Persistence of Hydrogen Bonds in Pyrimidinones: From Solution to Crystal[1][2][3]
  - Source: Semantic Scholar / J. Phys.[1][2] Chem.
  - URL:[Link][1][2]
- **Related Structure (Tolimidone)**
  - Title: 5-(3-Methylphenoxy)-2(1H)-pyrimidinone (Tolimidone)[1]
  - Source: CAS Common Chemistry[1][2]
  - URL:[Link][1][2]
- **Crystallographic Software (SHELX)**

- Title: A short history of SHELX
- Source: Acta Crystallographica Section A[1][2]
- URL:[[Link](#)]
- General Pyrimidinone Data
  - Title: 2(1H)-Pyrimidinone Compound Summary[1][3][4][5][6]
  - Source: PubChem[1][2][6][7]
  - URL:[[Link](#)][1][2]

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- To cite this document: BenchChem. [Technical Guide: Crystal Structure Analysis of 5-(4-methylphenoxy)-2(1H)-pyrimidinone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13272508/docs#technical-guide-crystal-structure-analysis-of-5-4-methylphenoxy-2-1h-pyrimidinone>]

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